implementing Euler's method in MATLAB for a specific problem

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Application Notes & Protocols

Topic: Implementing Euler's Method in MATLAB for a One-Compartment Pharmacokinetic Model

Audience: Researchers, scientists, and drug development professionals.

Introduction

In drug development and clinical pharmacology, understanding the concentration of a drug in the body over time is crucial for determining efficacy and safety. Pharmacokinetic (PK) models are mathematical representations of the absorption, distribution, metabolism, and excretion (ADME) of drugs. The one-compartment model is a fundamental PK model that simplifies the complex human body into a single, well-stirred compartment.[1][2][3] This model is particularly useful for drugs administered via intravenous (IV) bolus, where the drug rapidly distributes throughout the circulatory system.[1][4]

Ordinary differential equations (ODEs) are often used to describe the rate of change of drug concentration in these models. While some simple ODEs have analytical solutions, many complex models require numerical methods for approximation. Euler's method is a foundational numerical procedure for solving ODEs with a given initial value.[5] It provides a straightforward way to approximate the solution by taking small, iterative steps along the tangent of the solution curve.[5]

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This document provides a detailed protocol for implementing Euler's method in MATLAB to solve the ODE associated with a one-compartment PK model following an IV bolus administration.

The One-Compartment Pharmacokinetic Model

The one-compartment open model treats the body as a single, homogenous unit.[1][2] After an IV bolus injection, the drug is assumed to distribute instantaneously and evenly throughout this compartment.[2][3] The subsequent decline in drug concentration is due solely to elimination from the body, which often follows first-order kinetics.[4][6]

The rate of change of the amount of drug in the body (dX/dt) is proportional to the amount of drug present (X), as described by the following differential equation:

$$dX/dt = -Ke * X$$

Where:

- X is the amount of drug in the body.
- Ke is the first-order elimination rate constant.[4]

Since the amount of drug (X) is equal to the concentration (C) multiplied by the volume of distribution (Vd), we can express the equation in terms of concentration:

$$dC/dt = -Ke * C$$

This is the ordinary differential equation we will solve using Euler's method.

Experimental Protocol: MATLAB Implementation of Euler's Method

This protocol outlines the steps to create a MATLAB script to approximate the drug concentration over time using Euler's method.

3.1. Define Model Parameters

First, define the initial conditions and model parameters:

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- Initial Concentration (C0): The drug concentration at time t=0.
- Elimination Rate Constant (Ke): The rate at which the drug is eliminated.
- Time Interval: The start and end times for the simulation (e.g., 0 to 24 hours).
- Step Size (h): The size of the time steps for Euler's method. A smaller step size generally leads to a more accurate approximation.

3.2. MATLAB Script

The following MATLAB script implements Euler's method to solve the one-compartment PK model.

3.3. Protocol Steps

- Parameter Definition: The script begins by defining the initial drug concentration (C0), the elimination rate constant (Ke), the time interval (t_start, t_end), and the step size (h).
- ODE Definition: The differential equation dC/dt = -Ke * C is defined as an anonymous function dCdt.
- Variable Initialization: A time vector t is created from the start to the end time with the specified step size. A concentration vector C of the same size is initialized with zeros, and the first element is set to the initial concentration C0.[5][7]
- Euler's Method Implementation: A for loop iterates through the time points. In each iteration, the next concentration value C(i+1) is calculated using the Euler's method formula: y(i+1) = y(i) + h * f(t(i), y(i)).[7]
- Analytical Solution: For comparison, the exact analytical solution C(t) = C0 * exp(-Ke * t) is calculated.
- Data Presentation: The results are displayed in a table for easy comparison.
- Visualization: The script generates a plot comparing the approximate solution from Euler's method with the exact analytical solution.

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Data Presentation

The following table summarizes the quantitative data generated by the MATLAB script, comparing the drug concentration values obtained from Euler's method with the analytical solution at different time points.

Time (hr)	Euler's Method Concentration (mg/L)	Analytical Concentration (mg/L)
0.0	100.00	100.00
0.5	90.00	90.48
1.0	81.00	81.87
1.5	72.90	74.08
2.0	65.61	67.03
...	...	...
23.5	0.95	1.01
24.0	0.86	0.91

Table generated using the provided MATLAB script with C0=100, Ke=0.2, and h=0.5.

Visualizations

The following diagrams illustrate the logical workflow of Euler's method and the conceptual model of one-compartment pharmacokinetics.

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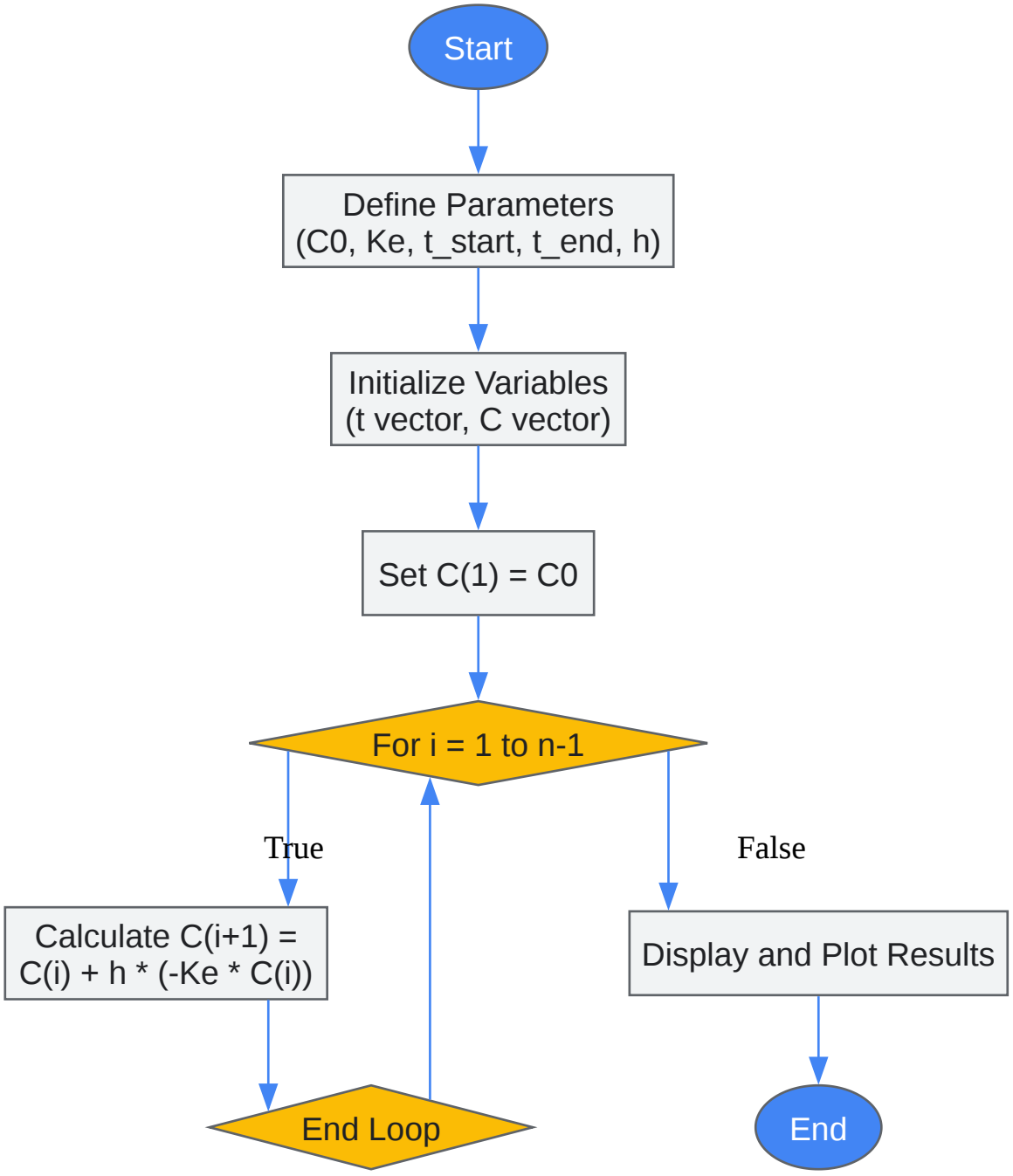

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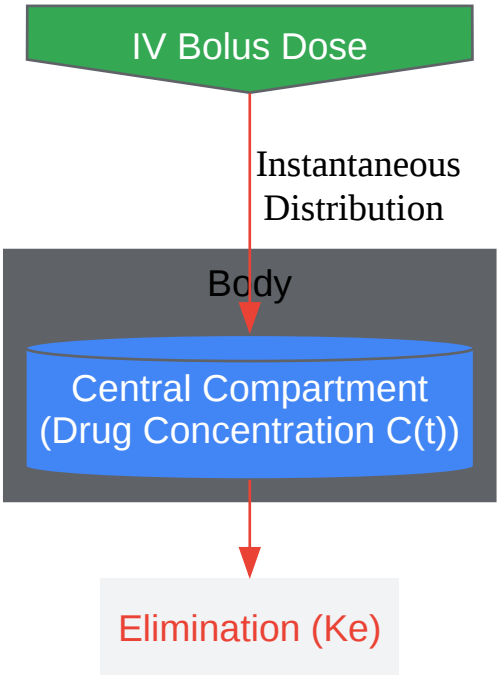

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